

Ethanoyl Chloride: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: *Acetic acid hydrochloride*

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Abstract

Ethanoyl chloride (acetyl chloride), CH_3COCl , is a highly reactive and versatile acylating agent extensively utilized in organic synthesis, particularly within pharmaceutical and materials science research. Its pronounced electrophilicity at the carbonyl carbon makes it an excellent precursor for the synthesis of esters, amides, and other acyl derivatives. This guide provides an in-depth overview of the physical and chemical properties of ethanoyl chloride, detailed experimental protocols for its synthesis and key reactions, and essential safety and handling procedures for laboratory use.

Physical and Chemical Properties

Ethanoyl chloride is a colorless, fuming liquid with a strong, pungent odor.^{[1][2][3]} It is highly volatile and reacts vigorously with water and other nucleophiles.^{[2][4]} A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of Ethanoyl Chloride

Property	Value	Reference
Molecular Formula	C_2H_3ClO	[5]
Molecular Weight	78.498 g/mol	[5]
Appearance	Clear, colorless fuming liquid	[1] [2] [3]
Odor	Strong, pungent, acrid	[1] [2]
Boiling Point	51-52 °C	[1] [2] [3]
Melting Point	-112 °C	[1]
Density	1.104 g/mL at 25 °C	[1]
Refractive Index	$n_{20/D}$ 1.389	[1]
Flash Point	4 °C	[1]
Solubility	Miscible with acetone, chloroform, glacial acetic acid, ether, and benzene. [1] Reacts violently with water and alcohols. [2] [4]	
Stability	Highly flammable; moisture-sensitive; reacts violently with DMSO, water, lower alcohols, and amines. [1]	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and purity assessment of ethanoyl chloride.

Table 2: Spectroscopic Data for Ethanoyl Chloride

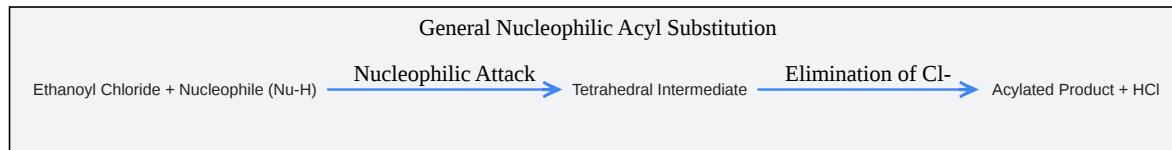
Spectroscopy	Characteristic Peaks	Interpretation	Reference
Infrared (IR)	$\sim 1800 \text{ cm}^{-1}$ (strong)	C=O stretch (characteristic of acyl chlorides)	[6]
	$\sim 2950\text{--}2850 \text{ cm}^{-1}$ (strong)	C-H stretch (alkane)	[7]
^1H NMR	$\sim 2.0\text{--}2.5 \text{ ppm}$	Protons adjacent to the carbonyl group (H- C-C=O)	[6]
^{13}C NMR	$\sim 160\text{--}180 \text{ ppm}$	Carbonyl carbon (C=O)	[6]
Mass Spectrometry	Prominent peak for acylium ion	Formation of CH_3CO^+	[6][8]

Chemical Reactivity and Key Reactions

The high reactivity of ethanoyl chloride stems from the electron-withdrawing nature of both the oxygen and chlorine atoms, rendering the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack.[9] This reactivity makes it a cornerstone reagent for acylation reactions.

Nucleophilic Acyl Substitution

The primary reaction pathway for ethanoyl chloride is nucleophilic acyl substitution. A nucleophile attacks the carbonyl carbon, leading to the formation of a tetrahedral intermediate, which then collapses, expelling the chloride ion as a leaving group.



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Caption: General mechanism of nucleophilic acyl substitution.

Key reactions involving ethanoyl chloride include:

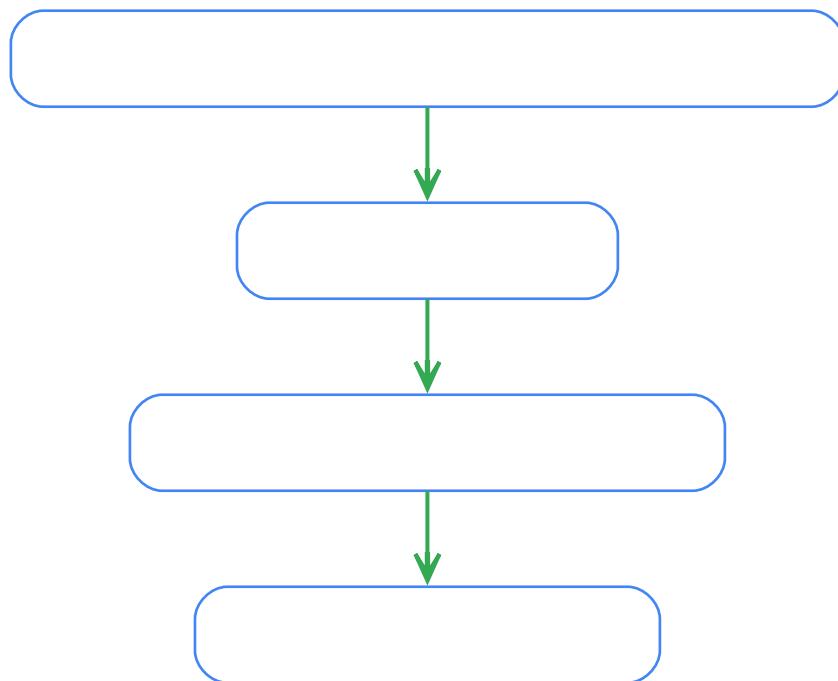
- Hydrolysis: Reacts violently with water to produce ethanoic acid and hydrogen chloride gas.
[\[4\]](#)[\[10\]](#)
- Alcoholysis (Esterification): Reacts exothermically with alcohols to form esters and hydrogen chloride.[\[11\]](#)[\[12\]](#)
- Aminolysis (Amidation): Reacts vigorously with ammonia and primary/secondary amines to yield amides.[\[13\]](#)

Experimental Protocols

All manipulations of ethanoyl chloride must be conducted in a well-ventilated fume hood, with appropriate personal protective equipment.

Synthesis of Ethanoyl Chloride from Ethanoic Acid

Ethanoyl chloride can be synthesized by reacting ethanoic acid with a chlorinating agent such as thionyl chloride (SOCl_2), phosphorus(V) chloride (PCl_5), or phosphorus(III) chloride (PCl_3).
[\[14\]](#)[\[15\]](#) The use of thionyl chloride is often preferred as the byproducts (SO_2 and HCl) are gaseous, simplifying purification.[\[14\]](#)



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Caption: Workflow for the synthesis of ethanoyl chloride.

Methodology:

- Setup: Assemble a reflux apparatus, including a round-bottom flask, a condenser, and a drying tube, in a fume hood. Ensure all glassware is thoroughly dried.
- Reagents: To the round-bottom flask, add glacial ethanoic acid. Slowly add an excess of thionyl chloride (approximately 2 equivalents).
- Reaction: Gently heat the mixture to reflux. The reaction will produce sulfur dioxide and hydrogen chloride gas, which should be vented safely. Continue refluxing until the evolution of gas ceases.
- Purification: After cooling the reaction mixture, purify the crude ethanoyl chloride by fractional distillation.^[15] Collect the fraction that distills at approximately 51 °C.

Esterification: Synthesis of Ethyl Ethanoate

The reaction between ethanoyl chloride and an alcohol is a rapid and often violent exothermic reaction that produces an ester.[\[10\]](#)[\[11\]](#)

Methodology:

- Reagents: In a flask placed in an ice bath, add cold, anhydrous ethanol.
- Reaction: Slowly, and with constant stirring, add ethanoyl chloride dropwise to the ethanol. A vigorous reaction will occur, producing steamy fumes of hydrogen chloride.[\[11\]](#)
- Work-up: Once the addition is complete and the reaction has subsided, pour the mixture into a separatory funnel containing cold water. This will separate the ester from the unreacted alcohol and hydrochloric acid.
- Purification: Wash the organic layer with a dilute sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine. Dry the ester over an anhydrous drying agent (e.g., magnesium sulfate) and purify by distillation.

Amidation: Synthesis of Ethanamide

Ethanoyl chloride reacts violently with a concentrated solution of ammonia to produce ethanamide and ammonium chloride.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Methodology:

- Reagents: In a beaker cooled in an ice bath, place a concentrated aqueous solution of ammonia.
- Reaction: Carefully and slowly add ethanoyl chloride to the ammonia solution. A vigorous reaction will occur, producing a white solid mixture of ethanamide and ammonium chloride.
[\[2\]](#)
- Isolation: The solid product can be isolated by filtration. The ethanamide can then be separated from the ammonium chloride by recrystallization from a suitable solvent.

Safety and Handling

Ethanoyl chloride is a hazardous substance that requires strict safety protocols.

Table 3: Hazard and Safety Information for Ethanoyl Chloride

Hazard	Description	Precautionary Measures	Reference
Flammability	Highly flammable liquid and vapor.	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools and explosion-proof equipment.	[16]
Corrosivity	Causes severe skin burns and eye damage.	Wear protective gloves, protective clothing, eye protection, and a face shield.	
Reactivity	Reacts violently with water, releasing corrosive hydrogen chloride gas.	Handle in a dry environment, away from moisture. Store in a tightly closed container in a well-ventilated place.	[1]
Toxicity	Irritating to the respiratory system.	Do not breathe fumes or vapors. Use in a well-ventilated area or with respiratory protection.	[16]

Storage: Store below +15°C in a dry, well-ventilated area away from incompatible materials.[1]
Keep containers tightly closed.

Disposal: Dispose of contents and container to an approved waste disposal plant, following all local and national regulations.

Conclusion

Ethanol chloride is an indispensable reagent in the modern organic synthesis laboratory. Its high reactivity, while demanding careful handling, provides efficient pathways to a wide array of important chemical entities. A thorough understanding of its properties, reaction mechanisms, and safety protocols is paramount for its effective and safe utilization in research and development.

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